

tert-Butyl 7-bromoheptanoate CAS number and properties

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Compound of Interest

Compound Name: *tert-Butyl 7-bromoheptanoate*

Cat. No.: *B1283140*

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Technical Guide: tert-Butyl 7-bromoheptanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tert-Butyl 7-bromoheptanoate**, a key bifunctional molecule utilized in organic synthesis. It details the compound's chemical and physical properties, safety information, and its applications as a versatile building block, particularly in the fields of pharmaceutical and materials science research.

Chemical Identity and Properties

tert-Butyl 7-bromoheptanoate is a halogenated aliphatic ester. The presence of a terminal bromine atom and a sterically hindered tert-butyl ester group makes it a valuable intermediate for introducing a seven-carbon linker with a protected carboxylic acid functionality.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	51100-47-1[1][2][3][4]
Molecular Formula	C ₁₁ H ₂₁ BrO ₂ [1][3][4]
IUPAC Name	tert-butyl 7-bromoheptanoate[3][5]
Synonyms	7-Bromoheptanoic acid tert-butyl ester, Heptanoic acid, 7-bromo-, 1,1-dimethylethyl ester[1]
InChI Key	XZMQZUGTGFBLLIP-UHFFFAOYSA-N[1][3]
Canonical SMILES	CC(C)(C)OC(=O)CCCCCBr[3][5]



Table 2: Physicochemical Properties

Property	Value
Molecular Weight	265.19 g/mol [1][3][4]
Physical Form	Colorless to light yellow liquid[2]
Boiling Point	274.7 ± 23.0 °C at 760 mmHg[2]
Density	1.169 ± 0.06 g/cm ³ (Predicted)[2][5]
Storage Temperature	Room Temperature, sealed in a dry environment[2][4]

Safety and Handling

tert-Butyl 7-bromoheptanoate is classified as a hazardous substance. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a chemical fume hood.

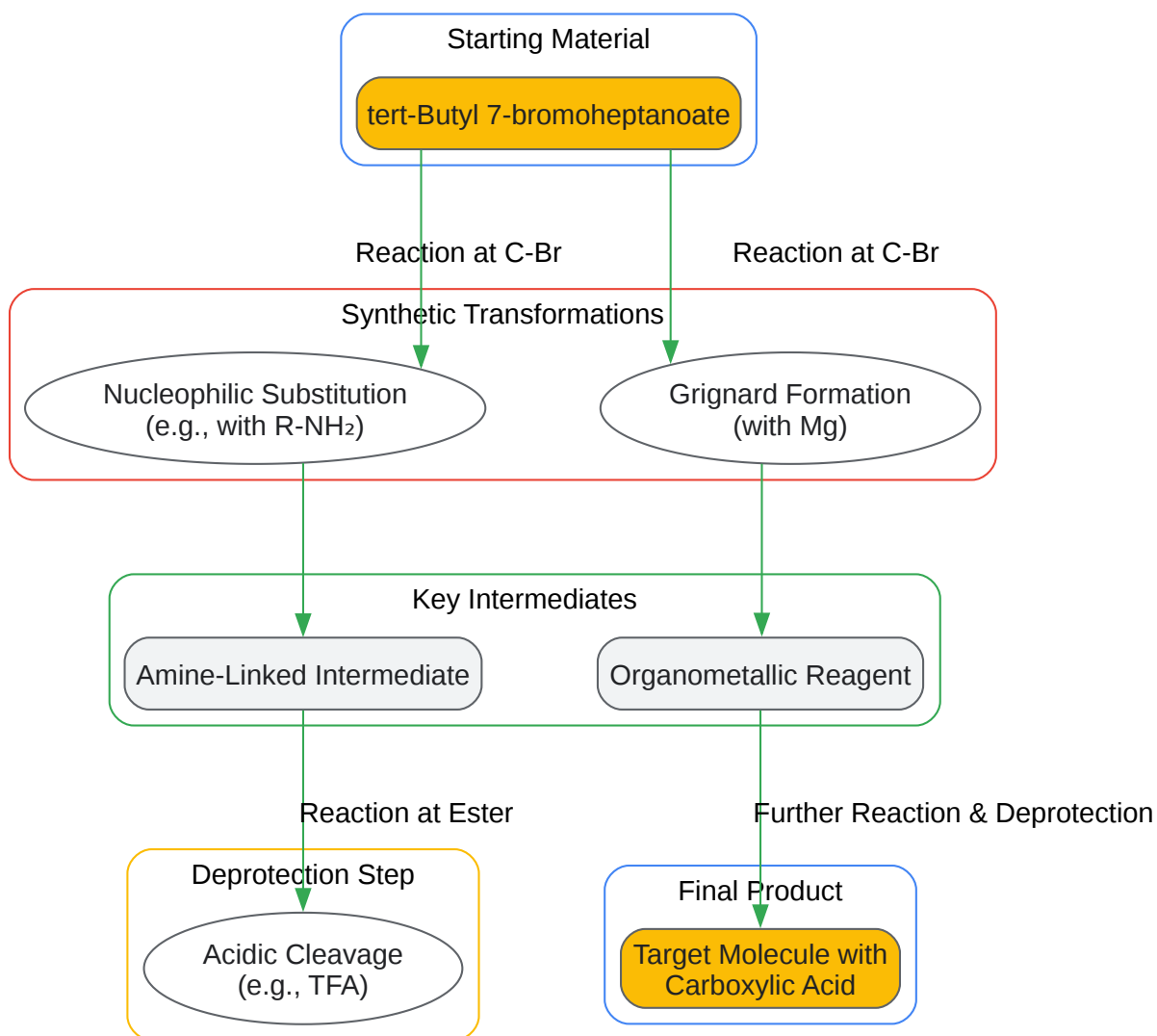
Table 3: GHS Hazard Information

Category	Code	Statement
Signal Word	Danger	
Pictograms	 , 	GHS02 (Flammable), GHS07 (Irritant)[3]
Hazard Statements	H225	Highly flammable liquid and vapor
H315	Causes skin irritation[3]	
H319	Causes serious eye irritation[3]	
H335	May cause respiratory irritation[3]	
Precautionary Statements	P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[3]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
P302+P352	IF ON SKIN: Wash with plenty of water.[3]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]	

Applications in Research and Development

The primary utility of **tert-Butyl 7-bromoheptanoate** lies in its role as a bifunctional linker and building block in multi-step organic synthesis.[6]

- **Introduction of Spacer Moieties:** The seven-carbon aliphatic chain is frequently used as a spacer to connect different functional parts of a molecule, for instance, in the development of PROTACs (Proteolysis Targeting Chimeras) or molecular probes.
- **Carboxylic Acid Precursor:** The tert-butyl ester group serves as a robust protecting group for the carboxylic acid functionality.^[6] It is stable under basic and neutral conditions but can be readily cleaved under mild acidic conditions (e.g., with trifluoroacetic acid) to reveal the free carboxylic acid.^[6] This orthogonality is crucial in complex syntheses.
- **Nucleophilic Substitution and Organometallic Reactions:** The terminal bromine atom is a good leaving group, allowing for facile nucleophilic substitution reactions to introduce amines, azides, thiols, or other functional groups. It can also be used to form organometallic reagents like Grignard reagents, enabling the formation of new carbon-carbon bonds.^[6]



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Figure 1. Logical workflow for the use of **tert-Butyl 7-bromoheptanoate**.

Experimental Protocols

The following is a representative synthesis of **tert-Butyl 7-bromoheptanoate**.^[7]

Synthesis of **tert-Butyl 7-bromoheptanoate**^[7]

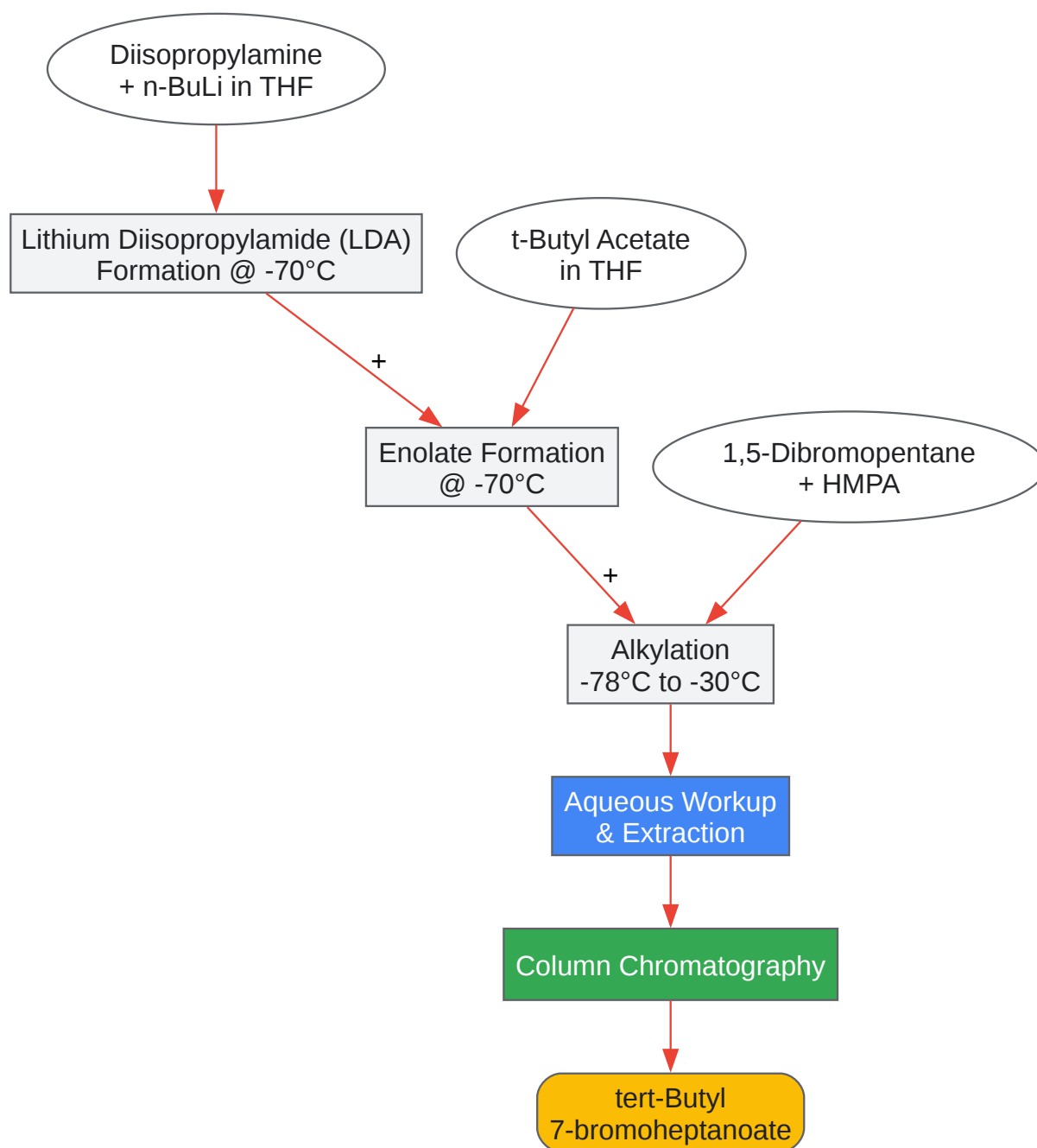
Materials:

- Diisopropylamine (6.94 mL)
- Anhydrous Tetrahydrofuran (THF, 100 mL + 30 mL + 10 mL)
- n-Butyl lithium (1.45 M in hexane, 34 mL)
- tert-Butyl acetate (6.63 mL)
- 1,5-Dibromopentane (8 mL)
- Hexamethylphosphoramide (HMPA, 17 mL)
- Aqueous ammonium chloride solution
- Diethyl ether
- Magnesium sulfate
- Silica gel
- Methylene chloride/cyclohexane (1:1)

Procedure:

- To a solution of diisopropylamine in 100 mL of anhydrous THF at -70°C, add 34 mL of 1.45 M n-butyl lithium in hexane dropwise. Stir the resulting mixture for 15 minutes.
- To this solution, add a solution of 6.63 mL of tert-butyl acetate in 30 mL of anhydrous THF dropwise and stir for 30 minutes.
- Add 8 mL of 1,5-dibromopentane in 10 mL of anhydrous THF and stir the mixture for 5 minutes.
- Add 17 mL of hexamethylphosphoramide, and continue stirring at -78°C for 1 hour, followed by stirring at -40°C to -30°C for 30 minutes.

- Quench the reaction by adding an aqueous solution of ammonium chloride.
- Separate the organic and aqueous layers. Extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with water and a saturated aqueous solution of ammonium chloride, then dry over magnesium sulfate.
- Concentrate the solution under reduced pressure.
- Purify the resulting residue by column chromatography on silica gel using a 1:1 mixture of methylene chloride and cyclohexane as the eluent to yield the title compound.



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Figure 2. Synthetic workflow for **tert-Butyl 7-bromoheptanoate**.

Conclusion

tert-Butyl 7-bromoheptanoate is a commercially available and synthetically valuable intermediate. Its bifunctional nature, combining a reactive alkyl bromide with a protected carboxylic acid, provides a reliable tool for researchers in drug discovery and materials science. The straightforward protocols for its use and deprotection make it an essential component in the synthetic chemist's toolbox for constructing complex molecular architectures. Proper safety precautions are mandatory when handling this flammable and irritating compound.

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